

# Tebutam: An Environmental Impact Assessment in Comparison to Other Leading Herbicides

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## Compound of Interest

Compound Name: Tebutam

Cat. No.: B166759

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This guide provides a comparative environmental impact assessment of the herbicide **Tebutam** against three other widely used herbicides: Metolachlor, Atrazine, and Glyphosate. The assessment focuses on key environmental fate parameters, including soil persistence and aquatic toxicity, and effects on non-target organisms. All quantitative data is supported by cited experimental protocols to ensure transparency and reproducibility.

## Executive Summary

**Tebutam**, an amide herbicide, is utilized for pre-emergence control of broadleaf and grassy weeds by inhibiting microtubule assembly.<sup>[1]</sup> While data on its direct impact on soil persistence and aquatic life is limited, available information on its toxicity to some non-target organisms is presented. This guide serves to contextualize the environmental profile of **Tebutam** by comparing it with Metolachlor, a chloroacetamide herbicide; Atrazine, a triazine herbicide; and Glyphosate, a broad-spectrum organophosphorus herbicide. The comparison highlights the variability in environmental impacts among these compounds and underscores the importance of standardized testing protocols for accurate assessment.

## Comparative Environmental Impact Data

The following tables summarize the available quantitative data for **Tebutam** and the selected comparator herbicides. It is important to note that environmental fate and toxicity can be

influenced by various site-specific factors such as soil type, pH, temperature, and organic matter content.

Table 1: Soil Persistence of **Tebutam** and Comparator Herbicides

| Herbicide   | Soil Half-life (DT50) (days) | Persistence Classification |
|-------------|------------------------------|----------------------------|
| Tebutam     | Data Not Available           | Not Available              |
| Metolachlor | 15 - 132[2]                  | Low to High                |
| Atrazine    | 13 - 261[3]                  | Low to High                |
| Glyphosate  | 2 - 197[4]                   | Low to High                |

Table 2: Acute Aquatic Toxicity of **Tebutam** and Comparator Herbicides

| Herbicide   | Algae (72-96h EC50) (µg/L) | Daphnia magna (48h EC50) (µg/L) | Rainbow Trout (96h LC50) (µg/L) |
|-------------|----------------------------|---------------------------------|---------------------------------|
| Tebutam     | Data Not Available         | Data Not Available              | Data Not Available              |
| Metolachlor | 5.5 - 341                  | 25,000[5]                       | 3,000[5]                        |
| Atrazine    | 21 - 377                   | 5,290[6]                        | 3,960[6]                        |
| Glyphosate  | 100 - 1,080,000            | 450 - 780,000                   | 8,200 - >1,000,000[7]           |

Table 3: Toxicity to Non-Target Terrestrial Organisms

| Herbicide   | Avian Acute Oral LD50 (mg/kg) (Mallard Duck) | Earthworm 14-day LC50 (mg/kg soil) |
|-------------|--|------------------------------------|
| Tebutam     | >5000[1]                                     | 200[1]                             |
| Metolachlor | >2000[5]                                     | 140[5]                             |
| Atrazine    | 940[6]                                       | Data Not Available                 |
| Glyphosate  | >2000  | Data Not Available                 |

## Experimental Protocols

The data presented in this guide are derived from studies that generally follow internationally recognized guidelines for chemical testing. The most relevant are the OECD Guidelines for the Testing of Chemicals. These protocols provide standardized methods to ensure the quality and comparability of data.

### **Soil Persistence Assessment (OECD 307: Aerobic and Anaerobic Transformation in Soil)**

This guideline is designed to determine the rate and route of degradation of a substance in soil under controlled laboratory conditions.

- Principle: The test substance is applied to samples of fresh soil that are then incubated in the dark at a controlled temperature and moisture content for up to 120 days.
- Methodology:
  - Test System: Soil samples are placed in flow-through systems or biometer flasks.
  - Application: The test substance, often radiolabelled for ease of tracking, is applied to the soil.
  - Incubation: The treated soil is incubated under either aerobic or anaerobic conditions.
  - Sampling and Analysis: At various intervals, soil samples are extracted and analyzed to determine the concentration of the parent substance and its transformation products. Volatile compounds are trapped and analyzed separately.
  - Data Analysis: The rate of degradation is modeled, typically using first-order kinetics, to calculate the DT50 (and DT90) values, which represent the time taken for 50% (and 90%) of the substance to dissipate.

### **Aquatic Toxicity Assessment**

#### 1. Algal Growth Inhibition Test (OECD 201)

This test assesses the effects of a substance on the growth of freshwater algae.

- Principle: Exponentially growing cultures of a selected algal species are exposed to various concentrations of the test substance over a period of 72 to 96 hours.
- Methodology:
  - Test Organism: A common test species is *Pseudokirchneriella subcapitata*.
  - Exposure: Algal cultures are incubated in a nutrient-rich medium containing a geometric series of concentrations of the test substance.
  - Growth Measurement: Algal growth is measured at 24-hour intervals by cell counts or another biomass surrogate like chlorophyll fluorescence.
  - Data Analysis: The growth rate and yield are calculated for each concentration and compared to a control. The EC50 (Effective Concentration) value, the concentration that causes a 50% reduction in growth, is then determined.

## 2. Daphnia sp. Acute Immobilisation Test (OECD 202)

This test evaluates the acute toxicity of a substance to freshwater invertebrates.

- Principle: Young *Daphnia magna* (water fleas) are exposed to a range of concentrations of the test substance for 48 hours.
- Methodology:
  - Test Organism: Neonates (<24 hours old) of *Daphnia magna* are used.
  - Exposure: The daphnids are placed in test chambers with the test substance dissolved in water at several concentrations.
  - Observation: The number of immobilized daphnids is recorded at 24 and 48 hours. Immobilization is defined as the inability to swim within 15 seconds after gentle agitation.
  - Data Analysis: The EC50 value, the concentration that immobilizes 50% of the daphnids, is calculated for the 48-hour exposure period.

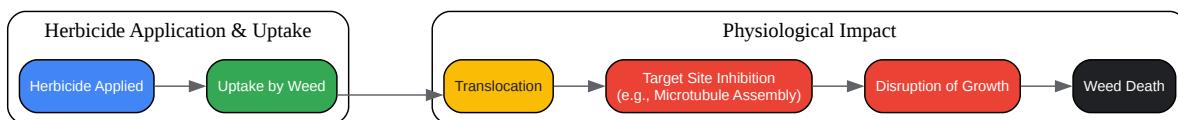
## 3. Fish Acute Toxicity Test (OECD 203)

This test determines the concentration of a substance that is lethal to 50% of a test population of fish over a short exposure period.

- Principle: Fish are exposed to the test substance in a static or semi-static system for 96 hours.
- Methodology:
  - Test Organism: Common test species include Rainbow Trout (*Oncorhynchus mykiss*) and Zebrafish (*Danio rerio*).
  - Exposure: Fish are placed in tanks containing a range of concentrations of the test substance.
  - Observation: Mortalities are recorded at 24, 48, 72, and 96 hours.
  - Data Analysis: The LC50 (Lethal Concentration) value, the concentration that is lethal to 50% of the fish, is determined for the 96-hour period.

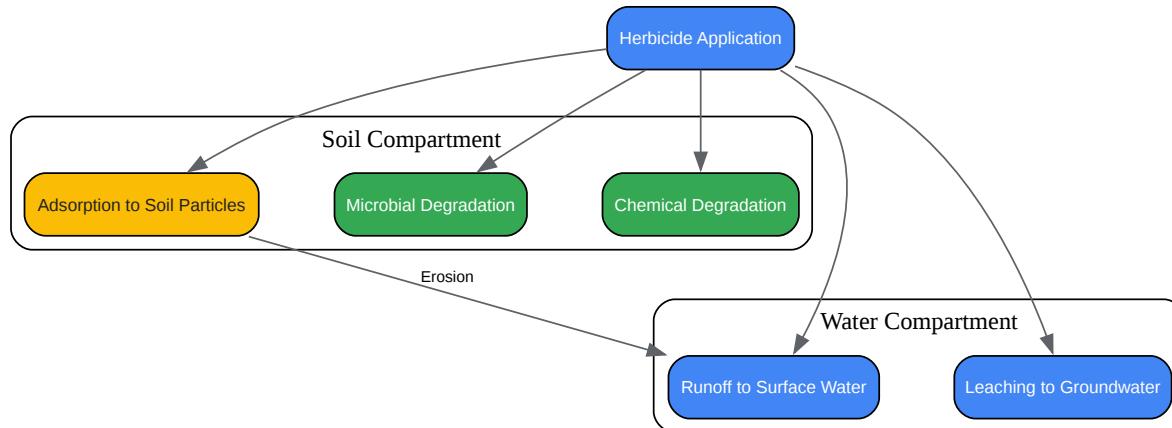
## Visualizing Herbicide Action and Environmental Fate

To illustrate the concepts discussed, the following diagrams provide a simplified overview of a common herbicide mechanism of action and the general environmental fate of herbicides.



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Caption: Simplified workflow of herbicide action from application to weed control.



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Caption: Key pathways influencing the environmental fate of herbicides in soil and water.

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